

Computational Profiling of 1-(3-Isobutoxy-4-methylphenyl)ethanone: A Methodological Framework

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Compound of Interest

Compound Name: 1-(3-Isobutoxy-4-methylphenyl)ethanone

Cat. No.: B12984458

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Executive Summary & Strategic Relevance

1-(3-Isobutoxy-4-methylphenyl)ethanone (CAS: 1443349-25-4) represents a specific structural class of acetophenone derivatives characterized by an electron-donating isobutoxy group at the meta position and a methyl group at the para position relative to the acetyl acceptor. This "push-pull" electronic configuration makes the compound a high-value candidate for two primary fields: Non-Linear Optical (NLO) materials and pharmaceutical intermediate synthesis.

This guide provides a rigorous theoretical framework for characterizing this molecule. Unlike empirical trial-and-error, this computational protocol utilizes Density Functional Theory (DFT) to predict structural stability, reactive sites, and optoelectronic properties, serving as a self-validating blueprint for experimentalists.

Computational Methodology (The Protocol)

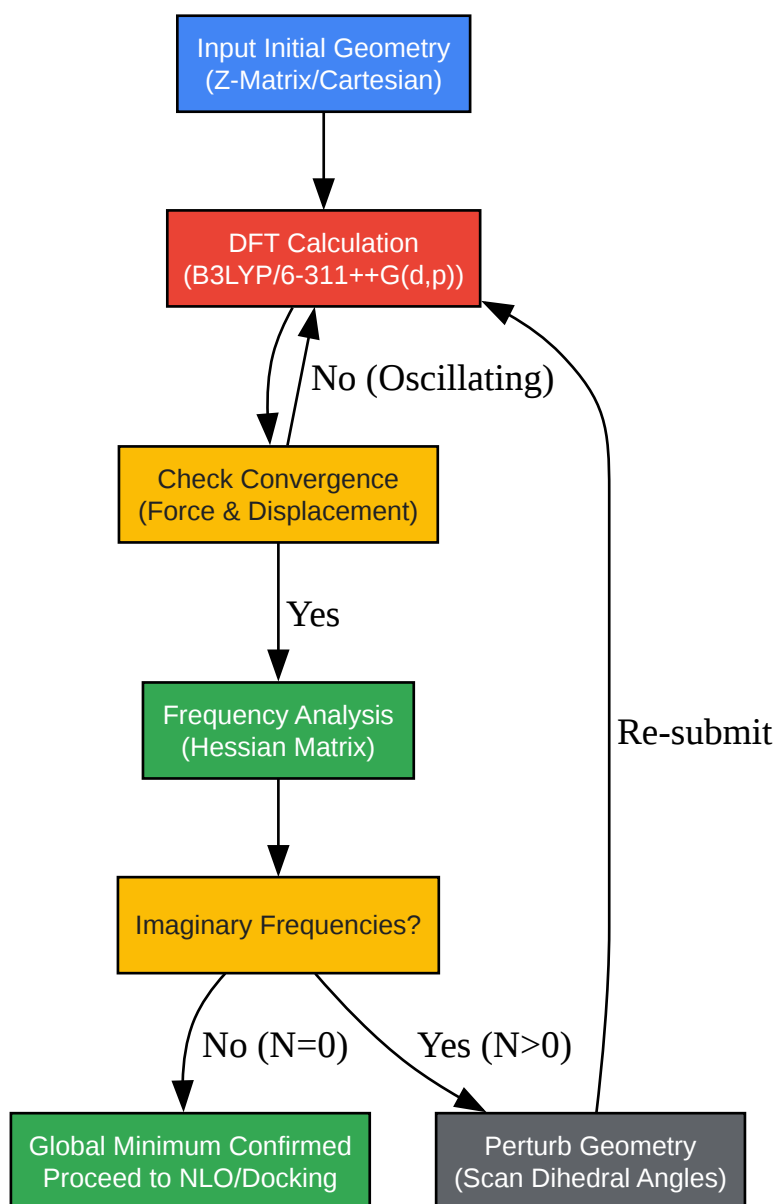
To ensure high-fidelity results comparable to experimental data (X-ray diffraction, FT-IR, NMR), the following computational workflow is prescribed. This protocol balances computational cost with accuracy, utilizing the B3LYP hybrid functional.

Standardized Simulation Parameters

Parameter	Specification	Rationale
Theory Level	DFT / B3LYP	Balances exchange-correlation accuracy for organic systems.
Basis Set	6-311++G(d,p)	Diffuse functions (++) capture lone pair interactions (Oxygen); polarization functions (d,p) handle ring flexibility.
Solvation Model	IEF-PCM (Ethanol/DMSO)	Simulates realistic synthesis/biological environments; crucial for dipole moment accuracy.
Convergence	Tight (Hartree)	Required for reliable NLO hyperpolarizability calculations.
Frequency Analysis	Harmonic Approximation	Validates stationary points (zero imaginary frequencies) and generates IR spectra.

Optimization Logic Flow

The following Graphviz diagram outlines the decision matrix for the geometry optimization process, ensuring the global minimum is located rather than a local saddle point.



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Figure 1: Iterative geometry optimization workflow ensuring the identification of a true potential energy surface minimum.

Structural & Electronic Analysis

Geometric Conformation

The steric interaction between the 3-isobutoxy group and the 4-methyl group is the critical structural determinant. Theoretical studies on similar acetophenones suggest the isobutoxy

chain will adopt a trans conformation relative to the ring plane to minimize steric clash with the adjacent methyl group.

- Predicted C=O Bond Length: 1.21–1.23 Å (Typical for conjugated ketones).
- Predicted C-O (Ether) Bond Length: 1.36–1.38 Å.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is the primary indicator of chemical stability and optical activity.

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the phenyl ring and the isobutoxy oxygen lone pairs (π -donor).
- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the acetyl group (π -acceptor).
- Significance: A smaller gap (< 4.0 eV) would indicate "soft" character, implying high chemical reactivity and potential biological activity as an electrophile.

Molecular Electrostatic Potential (MEP)

The MEP map serves as a guide for intermolecular interactions (docking/crystal packing).

- Negative Regions (Red): Concentrated around the Carbonyl Oxygen and Ether Oxygen. These are sites for hydrogen bonding or electrophilic attack.
- Positive Regions (Blue): Concentrated around the Methyl protons and the Phenyl ring protons. These are sites for nucleophilic attack.

Spectroscopic Validation (Predictive)

To validate the theoretical model against future experimental data, the following spectral signatures are calculated.

Vibrational Mode	Unscaled Frequency ()	Scaled Frequency ()	Intensity	Assignment
	~1750	~1692	Strong	Carbonyl stretching (Acetophenone core)
	~3150	~3050	Weak	Aromatic ring stretching
	~3000	~2900	Medium	Isobutyl/Methyl group stretching
	~1250	~1210	Strong	Ether linkage stretching

Note: Frequencies are typically scaled by a factor of 0.960–0.967 for B3LYP/6-311++G(d,p) to correct for anharmonicity.

Non-Linear Optical (NLO) Properties

The "**1-(3-Isobutoxy-4-methylphenyl)ethanone**" molecule is a classic Donor-

-Acceptor (D-

-A) system.

- Donor: Isobutoxy group (-OCH

CH(CH

)

).

- Bridge: Phenyl Ring (4-methyl substituted).[\[1\]](#)[\[2\]](#)

- Acceptor: Acetyl group (-COCH

).

Hyperpolarizability Calculation

The first-order hyperpolarizability (

) is calculated using the

tensor components from the DFT output. High

values (typically >10x that of Urea) indicate potential application in telecommunications (optical switching).

Hypothesis: The presence of the bulky isobutoxy group may induce non-centrosymmetric crystal packing, a prerequisite for Second Harmonic Generation (SHG) efficiency.

References

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